

Venlafaxine-d6 CAS number and molecular weight

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Venlafaxine-d6	
Cat. No.:	B1429546	Get Quote

An In-Depth Technical Guide to Venlafaxine-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Venlafaxine-d6**, a deuterated analog of the serotonin-norepinephrine reuptake inhibitor (SNRI) Venlafaxine. This guide is intended for use by researchers, scientists, and professionals in drug development, offering detailed data on its chemical properties, analytical applications, and the biochemical pathways influenced by its non-deuterated counterpart.

Core Physicochemical Data

Venlafaxine-d6 is primarily utilized as an internal standard in pharmacokinetic and metabolic studies of Venlafaxine, enabling precise quantification in biological matrices through mass spectrometry-based methods. Below are the key physicochemical properties of **Venlafaxine-d6** and its common salt form.



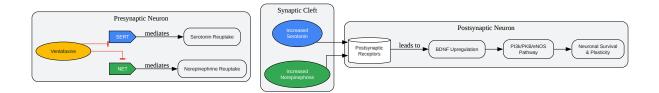
Property	D,L-Venlafaxine-d6	Venlafaxine-d6 Hydrochloride
CAS Number	1020720-02-8	1062606-12-5
Molecular Formula	C17H21D6NO2	C17H21D6NO2 • HCl
Molecular Weight	283.44 g/mol	319.9 g/mol
Alternate Names	1-[2-(Dimethylamino)-1-(4-methoxyphenyl)ethyl]cyclohex anol-d6	1-[2-[di(methyl-d₃)amino]-1-(4- methoxyphenyl)ethyl]- cyclohexanol, monohydrochloride

Mechanism of Action and Signaling Pathways

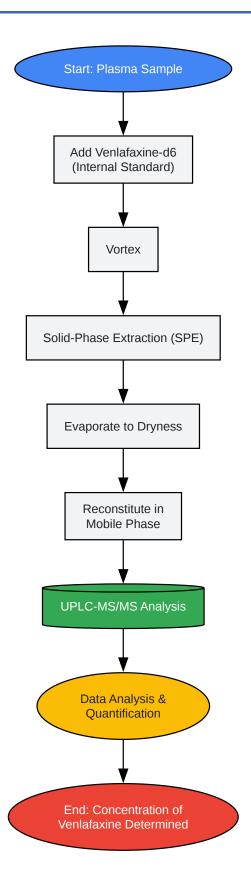
Venlafaxine, the non-deuterated parent compound of **Venlafaxine-d6**, exerts its therapeutic effects by potently inhibiting the reuptake of serotonin (5-HT) and norepinephrine (NE) at the presynaptic terminal.[1][2] This leads to an increased concentration of these neurotransmitters in the synaptic cleft, enhancing neurotransmission.[1][3] At lower doses, Venlafaxine predominantly inhibits serotonin reuptake, with norepinephrine reuptake inhibition becoming more significant at higher doses.[2][3] At very high doses, it may also weakly inhibit dopamine reuptake.[4]

Beyond its primary mechanism, research suggests that Venlafaxine's antidepressant effects may also be mediated through the upregulation of Brain-Derived Neurotrophic Factor (BDNF). [5][6][7] This neurotrophin plays a crucial role in neuronal survival, growth, and synaptic plasticity. The upregulation of BDNF by Venlafaxine may contribute to the long-term therapeutic effects on mood and cognition.[5][7] Studies have indicated that this process may involve the PI3k/PKB/eNOS signaling pathway.[6] Furthermore, in other cellular contexts, Venlafaxine has been shown to induce apoptosis in human melanoma cells through the JNK1/2-Nur77 signaling pathway.[1]









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- To cite this document: BenchChem. [Venlafaxine-d6 CAS number and molecular weight].
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